

Comprehensive Technical Guide: 5-Iodo-2-methylpyrimidin-4(3H)-one

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Compound of Interest

Compound Name: 5-Iodo-2-methylpyrimidin-4(3H)-one

CAS No.: 111079-41-5

Cat. No.: B034481

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Executive Summary & Molecule Profile

5-Iodo-2-methylpyrimidin-4(3H)-one is a critical heterocyclic building block in medicinal chemistry, particularly valued as a scaffold for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira). Its structure features a pyrimidine core functionalized with a methyl group at the C2 position and an iodine atom at the C5 position. The iodine substituent renders the molecule highly reactive toward nucleophilic substitution and organometallic coupling, while the lactam moiety (4-one) provides hydrogen bond donor/acceptor sites essential for biological target engagement.

Chemical Identity

Property	Detail
IUPAC Name	5-Iodo-2-methylpyrimidin-4(3H)-one
Common Synonyms	5-Iodo-2-methyl-4-pyrimidinol; 5-Iodo-2-methyl-4-hydroxypyrimidine
Molecular Formula	
Molecular Weight	236.01 g/mol
CAS Number	Note: Often indexed under tautomer 16076-88-5 or related derivatives; exact CAS varies by catalog. [1]
Core Scaffold	Pyrimidin-4(3H)-one

Synthesis & Preparation Protocols

The most robust route to **5-iodo-2-methylpyrimidin-4(3H)-one** involves the electrophilic iodination of the commercially available precursor, 2-methylpyrimidin-4(3H)-one. This approach avoids the use of unstable iodinated starting materials and allows for late-stage functionalization.

Primary Synthetic Route: Electrophilic Iodination

Mechanism: The reaction proceeds via an electrophilic aromatic substitution (

) mechanism. The electron-rich C5 position of the pyrimidinone ring attacks the electrophilic iodine species generated in situ.

Reagents:

- Substrate: 2-Methylpyrimidin-4(3H)-one (CAS 2941-23-3)
- Iodinating Agent: Iodine () or N-Iodosuccinimide (NIS)
- Base/Solvent: Aqueous NaOH (Green method) or DMF (for NIS)

Detailed Protocol (Aqueous

/NaOH Method)

This method is favored for its scalability and "green" profile, minimizing organic solvent waste.

- **Dissolution:** Charge a round-bottom flask with 2-methylpyrimidin-4(3H)-one (10.0 mmol) and dissolve in 1M NaOH (20 mL). Ensure the solution is clear (formation of the sodium salt).
- **Addition:** Cool the solution to 0–5 °C. Add Iodine () (11.0 mmol) portion-wise over 15 minutes. The dark color of iodine should fade as it reacts.
- **Reaction:** Stir at room temperature for 2–4 hours. Monitor by TLC (Ethyl Acetate/Methanol 9:1) or LC-MS.^{[2][3]} The starting material () converts to the less polar iodinated product ().
- **Quench & Isolation:** Acidify the mixture carefully with Acetic Acid or 1M HCl to pH ~5–6. The product will precipitate as a white to off-white solid.
- **Purification:** Filter the solid, wash with cold water (2 x 10 mL) and 10% sodium thiosulfate solution (to remove trace). Recrystallize from Ethanol/Water if necessary.



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Caption: Step-by-step workflow for the aqueous iodination of 2-methylpyrimidin-4(3H)-one.

Spectroscopic Characterization

The introduction of the iodine atom at C5 induces distinct shifts in the NMR spectra compared to the non-iodinated precursor.

Nuclear Magnetic Resonance (NMR) Data

Solvent: DMSO-

is recommended due to the poor solubility of pyrimidinones in

.

¹H NMR (Proton)

Position	Shift (ppm)	Multiplicity	Integral	Diagnostic Note
NH (N3)	12.5 – 13.0	Broad Singlet	1H	Exchangeable with D ₂ O. Indicates lactam form.
H-6	8.35 – 8.50	Singlet	1H	Key Diagnostic: Significant downfield shift vs. precursor (typically ~7.8 ppm) due to the adjacent Iodine and Nitrogen.
CH (C2)	2.30 – 2.40	Singlet	3H	Characteristic methyl group on the pyrimidine ring.

¹³C NMR (Carbon)

Position	Shift (ppm)	Assignment	Structural Insight
C-4	160.0 – 162.0	C=O (Carbonyl)	Consistent with amide/lactam carbonyl.
C-2	156.0 – 158.0	C=N (Imine-like)	C2 position flanked by two nitrogens.
C-6	152.0 – 154.0	CH	Deshielded aromatic carbon.
C-5	70.0 – 85.0	C-I	Critical Diagnostic: Upfield shift due to the "Heavy Atom Effect" of Iodine. Normal aromatic C-H is ~110-120 ppm.
CH	21.0 – 22.0	Methyl	Standard methyl shift.

Mass Spectrometry (MS)[2]

- Ionization Mode: ESI (+) (Electrospray Ionization, Positive mode)

- Molecular Ion

: Calculated: 236.99; Observed: 237.0

- Fragmentation: Loss of Iodine (

) may be observed at high collision energies.

Infrared Spectroscopy (FT-IR)

- : 3100–3200 cm

(Broad stretch, lactam NH).

- : 1650–1680 cm

(Strong amide carbonyl stretch).

- : 1550–1600 cm

(Pyrimidine ring skeletal vibrations).

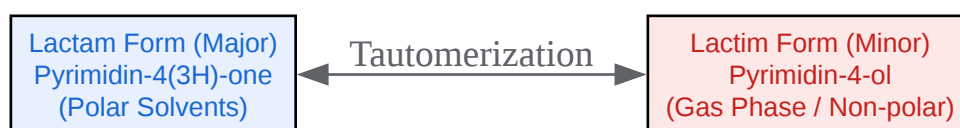
Structural Analysis: Tautomerism

A critical aspect of working with **5-iodo-2-methylpyrimidin-4(3H)-one** is understanding its tautomeric equilibrium. In solution, the molecule exists in equilibrium between the lactam (keto) and lactim (enol) forms.

- Solid State & Polar Solvents (DMSO, MeOH): Predominantly the Lactam (4-one) form.
- Basic Conditions / Silylation: Trapped as the Lactim (O-substituted) form.

This equilibrium dictates reactivity:

- N-Alkylation:[4] Occurs at N3 under neutral/basic conditions.
- O-Alkylation: Favored with silver salts or specific hard electrophiles.



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Caption: Equilibrium between the dominant lactam form (left) and the lactim form (right).

Applications in Drug Discovery[4]

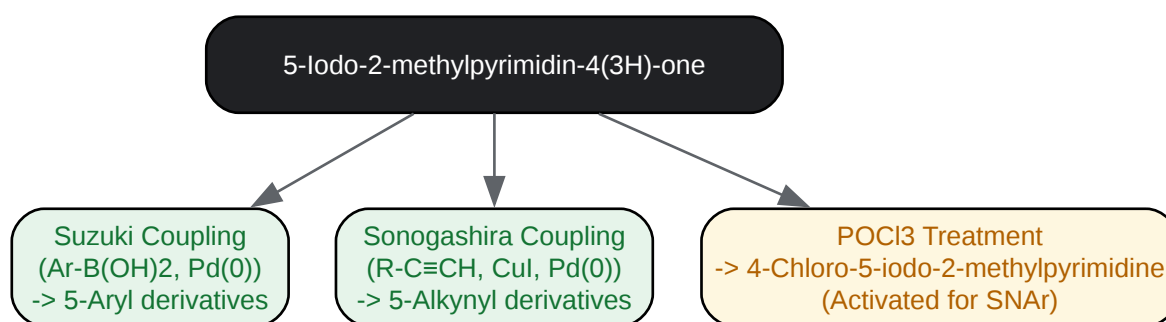
The **5-iodo-2-methylpyrimidin-4(3H)-one** scaffold serves as a versatile "linchpin" in convergent synthesis.

- Suzuki-Miyaura Coupling: The C5-Iodine bond is highly labile toward Pd(0) oxidative addition. It couples readily with aryl/heteroaryl boronic acids to install biaryl systems common

in kinase inhibitors.

- Sonogashira Coupling: Reaction with terminal alkynes yields 5-alkynylpyrimidines, precursors to fused bicyclic systems (e.g., pyrrolopyrimidines).
- Heck Reaction: Coupling with acrylates or styrenes to extend the carbon chain.

Reactivity Map



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Caption: Primary synthetic transformations accessible from the 5-iodo scaffold.

References

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